

3-Isopropoxyaniline: A Technical Safety and Handling Guide for Researchers

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **3-Isopropoxyaniline** (CAS No. 41406-00-2). The information is compiled and synthesized from Safety Data Sheets (SDS) from various suppliers, regulatory information, and established testing guidelines to ensure its relevance and utility for laboratory professionals. This document is intended to supplement, not replace, institutional safety protocols and the product-specific Safety Data Sheet provided by the supplier.

Chemical Identification and Physical Properties

3-Isopropoxyaniline, also known as m-isopropoxyaniline or 3-(propan-2-yloxy)aniline, is an aromatic amine used as a reactant in chemical synthesis.^{[1][2]} For instance, it is used in the preparation of^{[3][4][5]} triazolo[4,5-d]pyrimidinones, which act as inhibitors of Chikungunya virus replication.^[1] The physical and chemical properties of **3-Isopropoxyaniline** are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₃ NO	[6]
Molecular Weight	151.21 g/mol	[6][7]
CAS Number	41406-00-2	[6]
Appearance	Colorless to pale yellow oil/liquid	[8]
Boiling Point	229-230 °C	[1][6]
Density	1.025 g/mL at 25 °C	[1][6]
Flash Point	>110 °C (>230 °F) - closed cup	[6]
Refractive Index	n ₂₀ /D 1.5500	[6][9]
Solubility	Slightly soluble in chloroform and methanol. Insoluble in water.	[8]


Hazard Identification and Classification

3-Isopropoxyaniline is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to skin, eye, and respiratory irritation.

Hazard Class	GHS Category	Hazard Statement	Source(s)
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[6][9][10]
Serious Eye Damage/Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation	[6][10]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[6][10]

Signal Word: Warning[6]

Hazard Pictograms:

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Toxicology Profile

Detailed quantitative toxicological data for **3-Isopropoxyaniline** is largely unavailable in the public domain. Safety Data Sheets consistently report "no data available" for endpoints such as acute oral, dermal, and inhalation toxicity (LD50/LC50), carcinogenicity, germ cell mutagenicity, and reproductive toxicity.

As an aromatic amine, its toxicological properties may warrant caution. Aniline, the parent compound, is known to be toxic if swallowed, inhaled, or in contact with skin, and is suspected of causing genetic defects and cancer. However, direct extrapolation of toxicity from aniline to **3-isopropoxyaniline** is not scientifically valid without specific experimental data.

Safe Handling and Storage

Adherence to strict safety protocols is mandatory when handling **3-Isopropoxyaniline**.

Precautionary Measure	Protocol	Source(s)
Engineering Controls	Work in a well-ventilated area. Use a chemical fume hood to minimize inhalation of vapors.	
Personal Protective Equipment (PPE)	- Eye/Face Protection: Wear safety glasses with side-shields or a face shield.	[4]
	- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.	[4]
	- Respiratory Protection: If ventilation is inadequate, use a respirator with an appropriate filter (e.g., type ABEK (EN14387)).	[6]
Hygiene Practices	Wash hands thoroughly after handling.[4] Do not eat, drink, or smoke in the laboratory.	
Handling	Avoid contact with skin and eyes.[4] Avoid breathing mist or vapor. Keep away from sources of ignition.	
Storage	Keep the container tightly closed in a dry, cool, and well-ventilated place.[5] Store under an inert atmosphere as the substance may be air and light sensitive.	[5][11]

First Aid and Emergency Procedures

In case of exposure, immediate action is crucial.

Exposure Route	First Aid Measures	Source(s)
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.	[5]
Skin Contact	Immediately wash off with soap and plenty of water.[4] Remove contaminated clothing. If skin irritation occurs, get medical advice.[5]	
Eye Contact	Rinse cautiously with water for several minutes.[5] Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, seek immediate medical attention. [5]	
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.	[4][5]
Fire	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide as extinguishing media.[4] Firefighters should wear self-contained breathing apparatus.	[4]
Accidental Release	Ensure adequate ventilation and wear appropriate PPE. Absorb the spill with inert material (e.g., sand, vermiculite) and collect it in a	

suitable container for disposal.

[5] Prevent the product from entering drains.[4]

Experimental Protocols for Hazard Assessment

While specific experimental data for **3-Isopropoxyaniline** is lacking, its identified hazards of skin and eye irritation can be assessed using validated in vitro methods, which are crucial for reducing reliance on animal testing. The following are summaries of the OECD Test Guidelines for these endpoints.

OECD Test Guideline 439: In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method

This test method is designed to predict the skin irritation potential of chemicals.[3][5]

- Principle: The test chemical is applied topically to a three-dimensional Reconstructed Human Epidermis (RhE) model.[3] This model mimics the upper layers of human skin.[3] Chemical-induced irritation is measured by the relative cell viability of the tissue after exposure.[5]
- Methodology:
 - Triplicate RhE tissue models are treated with the test substance (e.g., 25mg for solids, 30µl for liquids).[8] A negative control (e.g., ultrapure water) and a positive control (e.g., 5% SDS) are run in parallel.[8]
 - The tissues are incubated with the test chemical for a defined period (e.g., 60 minutes).[8]
 - After exposure, the chemical is washed off, and the tissues are transferred to fresh medium for a recovery period (e.g., 42 hours).[8]
 - Cell viability is determined using a quantitative assay, typically the MTT assay.[5] In this assay, the mitochondrial dehydrogenase in viable cells converts the yellow MTT tetrazolium salt into a blue formazan product, which is then extracted and measured spectrophotometrically.[5][12]

- Interpretation: A chemical is classified as a skin irritant (UN GHS Category 2) if the mean tissue viability is reduced to $\leq 50\%$ of the negative control.[\[5\]](#)[\[13\]](#) If viability is $> 50\%$, it is considered a non-irritant.[\[8\]](#)

OECD Test Guideline 492: Reconstructed Human Cornea-like Epithelium (RhCE) Test Method for Eye Irritation

This guideline is used to identify chemicals that do not require classification for eye irritation or serious eye damage.[\[4\]](#)[\[14\]](#)

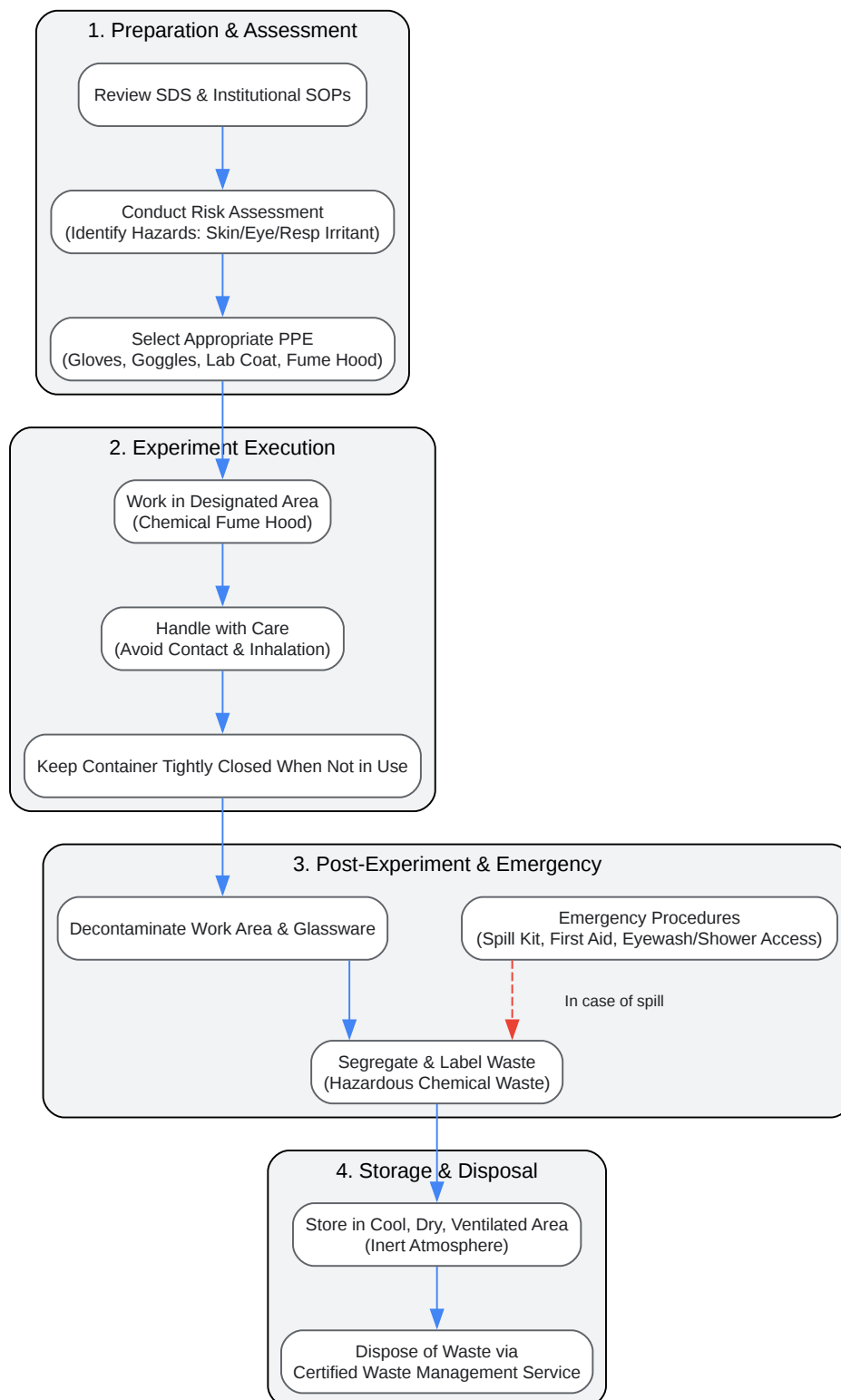
- Principle: The test chemical is applied to the surface of a Reconstructed Human Cornea-like Epithelium (RhCE) model.[\[15\]](#) The potential for eye irritation is predicted by the cytotoxic effect on the corneal cells, measured by a reduction in tissue viability.[\[11\]](#)[\[16\]](#)
- Methodology:
 - Triplicate RhCE models are dosed with the test substance (e.g., 50mg for solids, 50 μ l for liquids).[\[15\]](#) Appropriate negative and positive controls are included.[\[15\]](#)
 - The tissues are incubated for a set duration (e.g., 30 minutes for liquids, 6 hours for solids).[\[15\]](#)
 - Following exposure and a washing step, tissue viability is assessed using the MTT assay, similar to the skin irritation test.[\[15\]](#)
- Interpretation: If the mean tissue viability is $> 60\%$ relative to the negative control, the chemical is identified as not requiring classification for eye irritation (UN GHS No Category).[\[15\]](#) If viability is $\leq 60\%$, a definitive conclusion of irritant or non-irritant cannot be made without further testing.[\[15\]](#)

Workflow and Logical Diagrams

Safe Handling Workflow for 3-Isopropoxyaniline

The following diagram illustrates the logical workflow for handling **3-Isopropoxyaniline** in a research setting, from initial assessment to final disposal.

Safe Handling Workflow for 3-Isopropoxyaniline

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **3-Isopropoxyaniline**.

This guide serves as a foundational resource for the safe handling and use of **3-Isopropoxyaniline** in a laboratory setting. Researchers must always consult the most current Safety Data Sheet provided by their supplier and adhere to all institutional and regulatory safety protocols.

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